

# phosphoramidon disodium vendor comparison and quality assessment

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## Compound Focus: Phosphoramidon

CAS No.: 36357-77-4

Cat. No.: S539550

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## Vendor Comparison at a Glance

The following table summarizes the technical information for **phosphoramidon** disodium as provided by several biochemical suppliers.

Vendor	Catalog Number / Reference	Purity	Reported Biological Activity (IC50)	Solubility	Storage Conditions
Selleckchem [1]	S738201	99.86%	ECE: 3.5 $\mu$ M; NEP: 0.034 $\mu$ M; ACE: 78 $\mu$ M [1]	DMSO: 100 mg/mL; Water: 100 mg/mL [1]	Not specified
MedChemExpress (MCE) [2]	N/A	Not specified	Thermolysin: 0.4 $\mu$ g/mL; ECE: 3.5 $\mu$ M; NEP: 0.034 $\mu$ M; ACE: 78 $\mu$ M [2]	DMSO: 100 mg/mL; Water: $\geq$ 140 mg/mL [2]	4°C, sealed, dry [2]

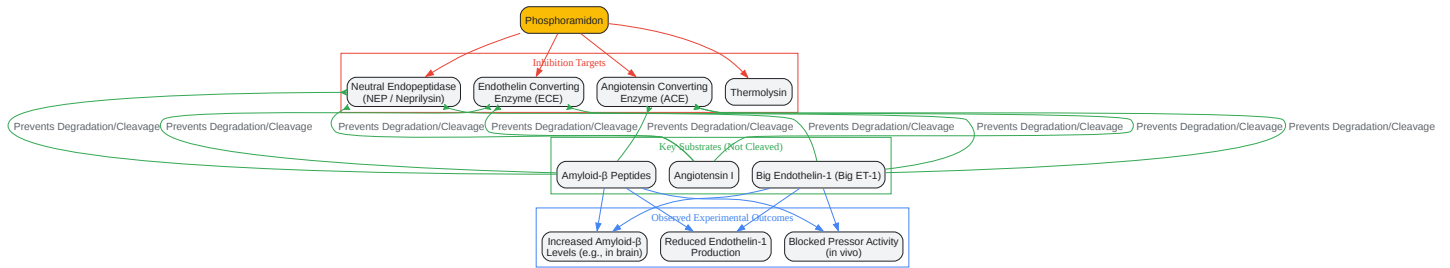
Vendor	Catalog Number / Reference	Purity	Reported Biological Activity (IC50)	Solubility	Storage Conditions
<b>Sigma-Aldrich</b> (Calbiochem) [3]	525276	Not specified	Inhibits big endothelin-1 to endothelin conversion: 4.6 $\mu\text{M}$ [3]	DMSO: 10 mg/mL; Water: soluble [3]	2-8°C, desiccated, protect from light [3]
<b>R&amp;D Systems</b> [4]	6333	$\geq 95\%$	Neutral endopeptidase (Nepriylsin) and ECE inhibitor [4]	Water: 100 mM [4]	-20°C [4]
<b>ISCA Biochemicals</b> [5]	PI-130	$\geq 97\%$ (HPLC)	Metalloendopeptidase inhibitor; Potent inhibitor of thermolysin [5]	Water: 50 mg/mL [5]	Frozen, desiccated, in the dark [5]
<b>Lifescience</b> [6]	ALK-0421	99.83%	Thermolysin: 0.4 $\mu\text{g/mL}$ ; ECE: 3.5 $\mu\text{M}$ ; NEP: 0.034 $\mu\text{M}$ ; ACE: 78 $\mu\text{M}$ [6]	DMSO: 100 mg/mL; Water: 100 mg/mL [6]	4°C, sealed, away from moisture [6]

## Mechanism of Action and Experimental Applications

**Phosphoramidon** disodium is a naturally occurring **metalloprotease inhibitor** originally isolated from *Streptomyces tanashiensis* [5] [7]. It acts as a potent and specific inhibitor of several zinc metalloproteases.

- **Primary Targets:** Its main enzymatic targets include **thermolysin**, **neutral endopeptidase (NEP; neprilysin)**, and **endothelin-converting enzyme (ECE)** [1] [4] [2]. The inhibitor functions by acting as a transition-state analog, mimicking the tetrahedral intermediate of peptide hydrolysis [7].
- **Research Applications:** It is widely used as a biochemical tool to study processes like **amyloid- $\beta$  peptide degradation** and clearance in Alzheimer's disease research, and the **endothelin system** in cardiovascular function [1] [4].

The diagram below illustrates the primary signaling pathways and biological processes that **phosphoramidon** disodium impacts through its inhibition of key enzymes.



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## Experimental Protocols from Literature

The search results reference several experimental methodologies that utilize **phosphoramidon** disodium. Here are detailed protocols based on the cited literature.

### In Vitro Inhibition Assay

This protocol is adapted from studies on endothelin-converting enzyme (ECE) activity [2] [6].

- **Objective:** To measure the dose-dependent inhibition of ECE by **phosphoramidon**.
- **Materials:** Solubilized rabbit lung membranes (as a source of ECE), big endothelin-1 (the substrate), and **phosphoramidon** disodium.

- **Preparation:** Prepare a stock solution of **phosphoramidon** in water at 100 mg/mL, then dilute to a working concentration in an appropriate assay buffer [1] [2].
- **Procedure:**
  - Pre-incubate the enzyme source (membranes) with varying concentrations of **phosphoramidon** (e.g., 1-500  $\mu$ M) for 30 minutes.
  - Initiate the reaction by adding the substrate, big endothelin-1.
  - After a set incubation period, stop the reaction.
  - Quantify the conversion of big endothelin-1 to endothelin-1, typically using a method like HPLC or immunoassay.
- **Expected Outcome:** **Phosphoramidon** inhibits ECE activity in a dose-dependent manner, allowing for the calculation of an IC50 value [2].

## In Vivo Efficacy Study

This protocol is based on research investigating the effect of **phosphoramidon** on the pressor response to big endothelin-1 in rats [2] [6].

- **Objective:** To assess the ability of **phosphoramidon** to block the hypertensive effect of big endothelin-1 *in vivo*.
- **Animal Model:** Male Sprague-Dawley rats.
- **Formulation:** For intravenous administration, **phosphoramidon** can be formulated in a solution of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% distilled water to achieve a clear solution with a concentration of ~5 mg/mL [1].
- **Dosage and Administration:**
  - Administer **phosphoramidon** via intravenous injection at a dose of **0.25 mg/kg per minute** [2] [6].
  - Alternatively, a single intravenous dose in the range of **1-30 mg/kg** has been used to block pressor activity [2].
- **Measurement:** Monitor arterial blood pressure. The expected result is a significant suppression of the hypertensive effect normally induced by big endothelin-1 [2].

## Guidance for Your Quality Assessment

Since the available data comes from vendor-provided specifications, a rigorous quality assessment requires additional steps.

- **Request Batch-Specific Documentation:** Always ask vendors for the **Certificate of Analysis (CoA)** for the specific batch you intend to purchase. The CoA provides verified data on purity, identity (via mass spectrometry or NMR), and water content, which is crucial for accurate molarity calculations [3] [4].
- **Perform Your Own Validation:** For critical applications, consider running a simple validation assay in your own lab. A standard **thermolysin inhibition assay** can be an effective way to compare the functional potency of the product from different vendors against the reported IC50 values.
- **Consider Stability:** The product is often described as hygroscopic and should be stored desiccated, frozen, and protected from light [3] [5]. Vendors that provide this stability information, like Sigma-Aldrich and ISCA Biochemicals, may offer more reliable product handling guidance.

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